

Ajugasterone C 2-acetate CAS number and molecular formula.

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Compound of Interest

Compound Name: Ajugasterone C 2-acetate

Cat. No.: B12368194

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Ajugasterone C 2-acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ajugasterone C 2-acetate**, a notable ecdysteroid. The document summarizes its core chemical properties, explores its biological activities with supporting quantitative data, and furnishes detailed experimental protocols for key assays. Furthermore, a schematic of the relevant signaling pathway is provided to elucidate its mechanism of action.

Core Compound Identification

Ajugasterone C 2-acetate is a phytoecdysteroid, a class of compounds found in certain plants that are structurally similar to insect molting hormones.

Property	Value
CAS Number	154510-93-7
Molecular Formula	C ₂₉ H ₄₆ O ₈

Biological Activity and Quantitative Data

While specific data for **Ajugasterone C 2-acetate** is limited, research on the closely related compound, Ajugasterone C, provides valuable insights into its potential biological effects,

particularly in the realms of anti-inflammatory and antimicrobial activities.

Biological Activity	Assay	Test Organism/System	Concentration/Dose	Result
Anti-inflammatory	Carrageenan-induced paw edema	Sprague Dawley rats	100 mg/kg	Significant inhibitory effect on edema development. ^[1]
Antimicrobial	Broth microdilution	Various bacteria & fungi	Not Specified	Ecdysteroids have demonstrated antimicrobial properties.

Experimental Protocols

To facilitate further research and validation of the biological activities of **Ajugasterone C 2-acetate** and related compounds, detailed methodologies for key experiments are provided below.

Anti-inflammatory Activity: Carrageenan-Induced Rat Paw Edema

This widely used model assesses the acute anti-inflammatory activity of a compound.^{[2][3][4]}

- **Animal Model:** Male Wistar or Sprague-Dawley rats (150-200g) are typically used. Animals should be acclimatized for at least one week before the experiment.
- **Groups:** Animals are divided into a control group, a reference drug group (e.g., indomethacin or diclofenac sodium), and one or more test groups receiving different doses of the compound.
- **Compound Administration:** The test compound (e.g., **Ajugasterone C 2-acetate**) is administered, typically intraperitoneally (i.p.) or orally (p.o.), 30 to 60 minutes before the

induction of inflammation.

- Induction of Edema: A subplantar injection of 0.1 mL of a 1% carrageenan suspension in saline is administered into the right hind paw of each rat.
- Measurement of Paw Volume: The paw volume is measured using a plethysmometer at baseline (before carrageenan injection) and then at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) after carrageenan injection.[\[5\]](#)
- Data Analysis: The degree of swelling is calculated as the difference in paw volume before and after carrageenan injection. The percentage inhibition of edema is calculated for the treated groups relative to the control group.

Antimicrobial Activity: Broth Microdilution Method

This method is a standard procedure for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Preparation of Inoculum: A pure culture of the test microorganism is grown on an appropriate agar medium. A standardized suspension of the microorganism is prepared in a sterile saline or broth to a turbidity equivalent to a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL). This suspension is then further diluted in the test broth to achieve a final concentration of approximately 5×10^5 CFU/mL in the microtiter plate wells.
- Preparation of Microtiter Plate: The test compound is serially diluted (typically two-fold) in a suitable broth medium in a 96-well microtiter plate. This creates a range of concentrations to be tested.
- Inoculation: Each well containing the diluted compound is inoculated with the standardized microbial suspension. A positive control well (broth with inoculum, no compound) and a negative control well (broth only) are included.
- Incubation: The plate is incubated under appropriate conditions (e.g., 37°C for 24 hours for many bacteria).
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Signaling Pathway

Ecdysteroids, including presumably **Ajugasterone C 2-acetate**, exert their effects primarily through the ecdysone receptor (EcR), a nuclear receptor that forms a heterodimer with the ultraspiracle protein (USP).^{[9][10][11]}

Caption: General Ecdysteroid Signaling Pathway.

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